

PSB-1114 tetrasodium solubility and preparation

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Compound of Interest

Compound Name: PSB-1114 tetrasodium

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PSB-1114 Tetrasodium: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility, preparation, and handling of **PSB-1114 tetrasodium**.

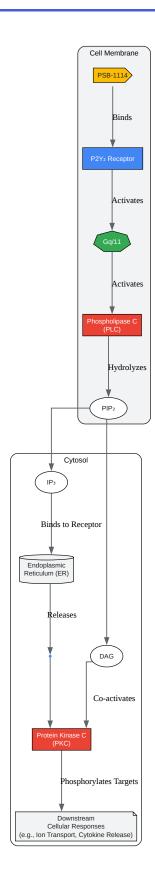
Frequently Asked Questions (FAQs)

Q1: What is PSB-1114 tetrasodium and what is its primary mechanism of action?

A1: **PSB-1114 tetrasodium** is a potent, enzymatically stable, and selective agonist for the P2Y₂ receptor, a G protein-coupled receptor (GPCR).[1] Its EC₅₀ (half maximal effective concentration) is approximately 134 nM. It displays over 50-fold selectivity for the P2Y₂ receptor compared to P2Y₄ and P2Y₆ receptors. Activation of the P2Y₂ receptor by an agonist like PSB-1114 initiates a signaling cascade, primarily through Gq/11 proteins, leading to the activation of phospholipase C (PLC). PLC then hydrolyzes PIP₂ into the secondary messengers IP₃ and DAG, which results in the release of intracellular calcium and the activation of Protein Kinase C (PKC).

P2Y₂ Receptor Signaling Pathway





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Caption: P2Y2 receptor activation cascade initiated by PSB-1114.



Q2: What is the solubility of PSB-1114 tetrasodium?

A2: **PSB-1114 tetrasodium** is readily soluble in aqueous solutions. While specific quantitative data for solvents like DMSO and ethanol is not readily available, it is standard practice to dissolve it in water or aqueous buffers. Some suppliers provide the compound pre-dissolved in water at a concentration of 10 mM.

Solubility and Physicochemical Data

Property	Value	Reference	
Molecular Weight	622.14 g/mol		
Molecular Formula	C10H11F2N2Na4O13P3S		
Primary Solvent	Water		

| Purity | ≥98% (as determined by HPLC) | |

Q3: How should I prepare a stock solution of **PSB-1114 tetrasodium**?

A3: Preparing a stock solution requires careful handling to ensure accuracy and stability. The following protocol outlines the preparation of a 10 mM aqueous stock solution.

Experimental Protocol: Preparation of 10 mM PSB-1114 Stock Solution

- Pre-equilibration: Allow the vial of powdered **PSB-1114 tetrasodium** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Mass Calculation: Calculate the required mass of PSB-1114 tetrasodium for your desired volume and concentration. For example, to prepare 1 mL of a 10 mM solution:
 - Mass (mg) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)
 - Mass (mg) = 0.010 mol/L x 0.001 L x 622.14 g/mol x 1000 mg/g = 6.22 mg
- Weighing: Accurately weigh the calculated amount of PSB-1114 tetrasodium in a sterile microcentrifuge tube.



- Solvent Addition: Add the desired volume of high-purity, sterile water (e.g., nuclease-free water) to the tube.
- Dissolution: Vortex the solution gently for 1-2 minutes until the solid is completely dissolved. Visually inspect the solution against a light source to ensure no particulates are present. If needed, brief sonication in a water bath can aid dissolution.
- Storage: Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store these aliquots at -20°C or -80°C.

Q4: What are the recommended storage conditions for PSB-1114 tetrasodium?

A4: Proper storage is critical to maintain the compound's stability and activity.

Storage Condition Summary

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C or -80°C	Up to 3 years at -20°C	Protect from moisture.
In Solvent	-80°C	Up to 6 months	Minimize freeze-thaw cycles by preparing aliquots.

| In Solvent | -20°C | Up to 1 month | For shorter-term storage. |

Troubleshooting Guide

This guide addresses potential issues that may arise during the preparation and use of **PSB-1114 tetrasodium** solutions.

Problem: The compound will not fully dissolve.

Possible Cause 1: Incorrect Solvent. PSB-1114 is a tetrasodium salt, indicating high polarity.
 It is most soluble in aqueous solutions. Using non-polar organic solvents will result in poor solubility.



- Solution: Ensure you are using high-purity water or an appropriate aqueous buffer (e.g., PBS, HEPES).
- Possible Cause 2: Solution is Saturated. You may be attempting to create a solution above its solubility limit.
 - Solution: Re-calculate your desired concentration. Most applications use stock solutions in the 1-10 mM range. If a higher concentration is needed, gently warm the solution (e.g., to 37°C) and increase vortexing or sonication time. Be cautious, as excessive heat may degrade the compound.
- Possible Cause 3: Low-Quality Reagent or Solvent. Impurities in either the compound or the solvent can affect solubility.
 - Solution: Use high-purity PSB-1114 from a reputable supplier and sterile, nuclease-free water or high-quality buffer.

Problem: The solution appears cloudy or has precipitates after storage.

- Possible Cause 1: Freeze-Thaw Cycles. Repeated freezing and thawing can cause the compound to come out of solution or degrade.
 - Solution: Prepare single-use aliquots of your stock solution immediately after preparation to minimize freeze-thaw cycles.
- Possible Cause 2: Buffer Incompatibility. Components of your buffer system (e.g., high
 concentrations of divalent cations) may interact with the phosphate groups of PSB-1114,
 leading to precipitation over time.
 - Solution: If using a buffer, ensure it is well-characterized for use with nucleotides. When in doubt, prepare the initial stock solution in pure water and perform final dilutions directly in the experimental buffer just before use.
- Possible Cause 3: Microbial Contamination. If the solution was not prepared under sterile conditions, microbial growth can cause cloudiness.



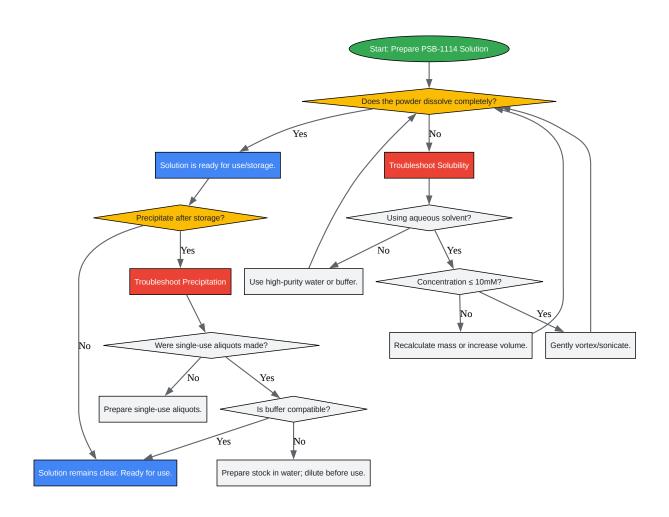
Troubleshooting & Optimization

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 \circ Solution: Prepare solutions using sterile techniques and reagents. Filter-sterilize the final solution through a 0.22 μm filter if necessary, ensuring the filter material is compatible with the compound.

Troubleshooting Workflow for Solution Preparation





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Caption: Decision tree for resolving PSB-1114 solution issues.



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References

- 1. abmole.com [abmole.com]
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